

Technical Guide: Physicochemical Properties of Methyl 4-acetamido-5-chloro-2-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 4-acetamido-5-chloro-2-methoxybenzoate*

Cat. No.: *B041245*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **Methyl 4-acetamido-5-chloro-2-methoxybenzoate**, a compound of interest in pharmaceutical research and development. The document outlines its key physical properties and provides standardized experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Physicochemical Data Summary

The melting and boiling points are critical physical constants that provide insights into the purity and physical nature of a chemical compound. The data for **Methyl 4-acetamido-5-chloro-2-methoxybenzoate** are summarized below.

Physical Property	Value	Notes
Melting Point	153-156 °C[1][2][3][4][5]	A narrow melting point range is indicative of high purity. Other reported values include 153 °C and 154.5 °C.[6][7]
Boiling Point	440.2 °C[1][2][6]	At standard atmospheric pressure (760 mmHg). A predicted value is 440.2 ± 45.0 °C.[3]

Experimental Protocols

Accurate determination of melting and boiling points is fundamental in chemical analysis. The following are detailed methodologies for these measurements.

Determination of Melting Point (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) or a Thiele tube
- Capillary tubes (sealed at one end)
- Thermometer
- Heating oil (for Thiele tube method)
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the sample of **Methyl 4-acetamido-5-chloro-2-methoxybenzoate** is completely dry and finely powdered. If necessary, grind the crystals

using a mortar and pestle.

- Loading the Capillary Tube: Pack the dry, powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
- Apparatus Setup (Thiele Tube):
 - Attach the capillary tube to a thermometer using a small rubber band or a piece of thread, ensuring the sample is aligned with the thermometer bulb.
 - Place the thermometer and attached capillary tube into the Thiele tube containing heating oil, ensuring the oil level is above the side arm.
- Heating:
 - Gently heat the side arm of the Thiele tube with a Bunsen burner or a microburner. The design of the Thiele tube facilitates the circulation of the oil, ensuring uniform heating.
 - For a melting point apparatus, place the capillary tube in the designated slot.
- Observation and Measurement:
 - Heat the sample rapidly at first to get an approximate melting point.
 - Allow the apparatus to cool and then repeat the measurement with a fresh sample, this time heating slowly (about 1-2 °C per minute) as the temperature approaches the expected melting point.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[6]

Determination of Boiling Point (Capillary Method)

The capillary method can also be adapted for the determination of the boiling point of a liquid, particularly for small sample volumes. Since **Methyl 4-acetamido-5-chloro-2-**

methoxybenzoate is a solid at room temperature, it would first need to be melted to determine its boiling point using this method.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or a heating block)

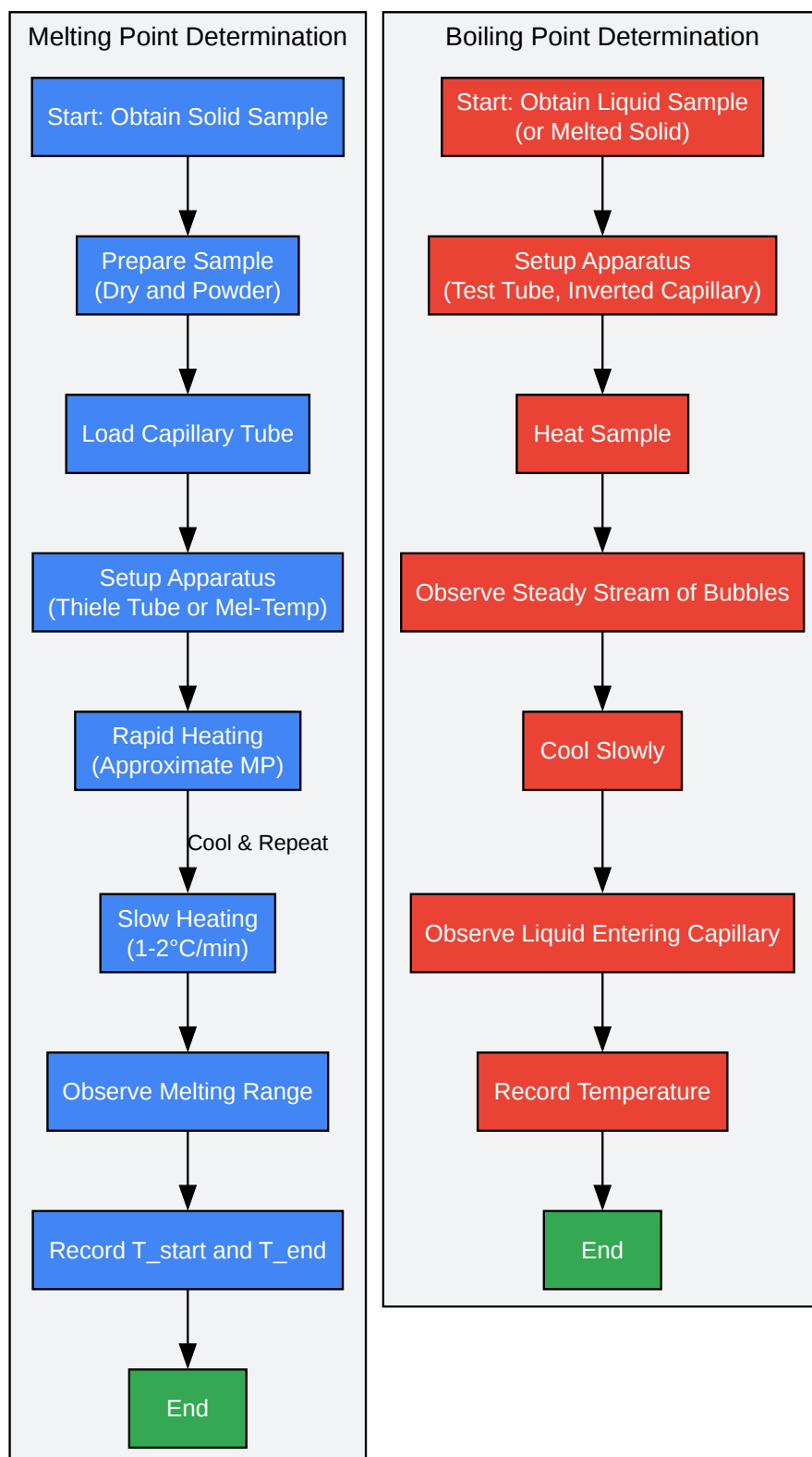
Procedure:

- Sample Preparation: Place a small amount of the substance into a small test tube.
- Capillary Inversion: Place a capillary tube (sealed at one end) into the test tube with the open end downwards.
- Apparatus Setup:
 - Attach the test tube to a thermometer.
 - Immerse the setup in a heating bath (like a Thiele tube) ensuring the sample is below the level of the heating fluid.
- Heating:
 - Heat the apparatus gently. As the temperature rises, the air trapped in the capillary tube will expand and escape as bubbles.
 - Continue heating until a steady stream of bubbles emerges from the capillary tube. This indicates that the vapor of the substance has displaced all the air.
- Observation and Measurement:
 - Remove the heat source and allow the apparatus to cool slowly.

- The stream of bubbles will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point.[8] At this point, the vapor pressure of the substance is equal to the atmospheric pressure.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical compound.



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Caption: Workflow for Melting and Boiling Point Determination.

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